

## commercial sources and availability of researchgrade DL-Alanine-d3

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Compound of Interest					
Compound Name:	DL-Alanine-d3				
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An In-depth Technical Guide to the Commercial Sources and Availability of Research-Grade **DL-Alanine-d3** 

For researchers, scientists, and professionals in drug development, the accessibility of high-purity, stable isotope-labeled compounds is critical for a range of applications, from metabolic studies to quantitative proteomics. This guide provides a comprehensive overview of the commercial sources, availability, and technical specifications of research-grade **DL-Alanine-d3**.

## **Commercial Availability and Suppliers**

**DL-Alanine-d3** is available from several reputable suppliers of stable isotopes and research chemicals. The compound, a racemic mixture of the D and L optical isomers of deuterated alanine, is primarily used as an internal standard in mass spectrometry-based analyses and for metabolic research.[1][2][3] Key commercial suppliers include:

- Sigma-Aldrich (Merck): A major supplier offering DL-Alanine-3,3,3-d3 with high isotopic purity. They provide detailed product specifications and safety documentation.[4]
- Cambridge Isotope Laboratories, Inc. (CIL): Specializes in stable isotope-labeled compounds for various research applications, including biomolecular NMR and metabolomics.[1]
- Cayman Chemical: Offers L-Alanine-d3 intended for use as an internal standard for the quantification of L-alanine by GC- or LC-MS.[3]



- Santa Cruz Biotechnology, Inc. (SCBT): Provides DL-Alanine-3,3,3-d3 for proteomics research.[5]
- Vulcanchem: Lists DL-ALANINE (3,3,3-D3) and provides information on its properties and synthesis.[2]
- CP Lab Safety: Supplies DL-Alanine-3, 3, 3-d3 for professional manufacturing and research laboratory use.[6]

Availability may vary, and for bulk quantities, it is often necessary to contact suppliers directly to request quotes and lead times.[1]

## **Technical Specifications**

The quality and purity of **DL-Alanine-d3** are paramount for its use in sensitive analytical methods. The following tables summarize the key quantitative data for research-grade **DL-Alanine-d3** available from leading suppliers.

Table 1: General Properties of DL-Alanine-3,3,3-d3

Property	- Value	Source(s)
Chemical Formula	CD3CH(NH2)CO2H	[5][6]
Molecular Weight	92.11 g/mol	[1][5][6]
CAS Number	53795-94-1	[5][6]
Physical Form	Solid, crystalline powder	[2][4]
Melting Point	~289 °C (with decomposition)	[2][4]
Mass Shift	M+3	[4]
Storage	Room temperature, protected from light and moisture	[1][2][6]

## Table 2: Supplier-Specific Purity and Availability



Supplier	Product Name	Isotopic Purity	Chemical Purity	Available Quantities
Sigma-Aldrich	DL-Alanine- 3,3,3-d3	99 atom % D	Quality Level 200	1 g
Cambridge Isotope Labs	L-Alanine (3,3,3- D <sub>3</sub> , 99%)	99%	≥98%	1 g
Cayman Chemical	L-Alanine-d₃	≥99% deuterated forms	Not specified	50 mg, 100 mg, 500 mg
CP Lab Safety	DL-Alanine-3, 3, 3-d3	min 98 atom% D	min 98%	1 gram
Vulcanchem	DL-ALANINE (3,3,3-D3)	Not specified	Typical Purity 98%	Not specified

Note: Purity levels and available sizes are subject to change and should be confirmed with the supplier.

### **Synthesis and Quality Control**

The synthesis of **DL-Alanine-d3** is designed to achieve high isotopic enrichment at the desired methyl position. A common synthetic route involves the condensation of deuterated acetaldehyde with ammonium chloride and sodium cyanide.[2] This method facilitates the efficient incorporation of deuterium atoms at the beta-position.[2] The primary challenge in its synthesis is achieving high isotopic purity while maintaining the racemic DL mixture.[2]

Quality control is crucial and typically involves:

- Mass Spectrometry (MS): To confirm the mass shift (M+3) and verify isotopic enrichment.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the position and extent of deuterium labeling and assess chemical purity.

## **Key Applications and Experimental Workflows**



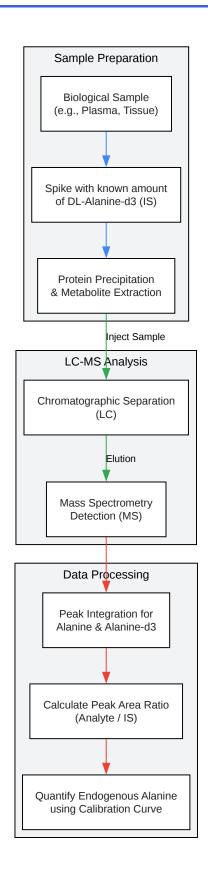
**DL-Alanine-d3** is a versatile tool in modern research, primarily utilized in metabolomics, proteomics, and metabolic flux analysis.[1][2]

- Internal Standard for Mass Spectrometry: Its most common application is as an internal standard for the accurate quantification of endogenous alanine in complex biological samples.[3] Because it co-elutes with the unlabeled analyte but is distinguishable by its mass, it can correct for variations in sample preparation and instrument response.
- Metabolic Studies: It is used as a tracer to track the metabolic fate of alanine in various biological systems, including studies on protein synthesis rates, gluconeogenesis pathways, and amino acid transport.[2]
- Analytical Method Development: The compound is instrumental in developing and validating robust quantitative MS and NMR-based metabolomics methods.[2]

# General Workflow for using DL-Alanine-d3 as an Internal Standard

The following diagram illustrates a typical experimental workflow for quantifying endogenous alanine using **DL-Alanine-d3** as an internal standard in an LC-MS experiment.





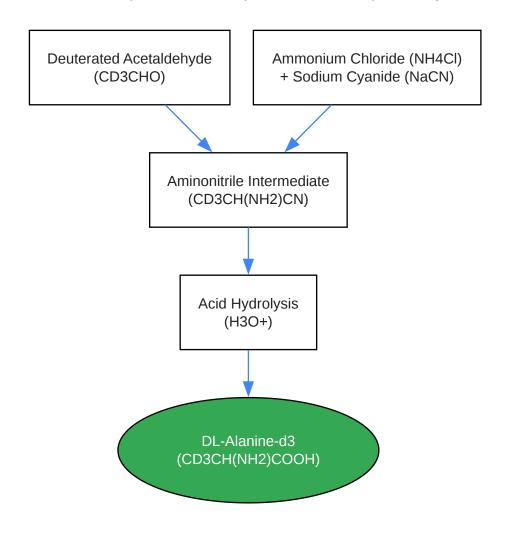
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Caption: Workflow for Alanine quantification using **DL-Alanine-d3**.



### **Conceptual Synthesis Pathway**

This diagram outlines a conceptual chemical synthesis route for producing **DL-Alanine-d3**.



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Caption: Conceptual synthesis of **DL-Alanine-d3**.

# Experimental Protocol: Quantification of Alanine in Plasma

Below is a representative protocol for the quantification of alanine in human plasma using **DL-Alanine-d3** as an internal standard, adapted from common metabolomics methodologies.

Objective: To determine the concentration of L-Alanine in plasma samples via LC-MS/MS.



#### Materials:

- **DL-Alanine-d3** (Internal Standard, IS)
- L-Alanine (Calibration Standard)
- Human Plasma (K2-EDTA)
- Acetonitrile (ACN) with 0.1% Formic Acid (FA)
- Water with 0.1% Formic Acid (FA)
- LC-MS/MS System

### Methodology:

- Preparation of Stock Solutions:
  - Prepare a 1 mg/mL stock solution of L-Alanine in water.
  - Prepare a 1 mg/mL stock solution of DL-Alanine-d3 (IS) in water.
- · Preparation of Calibration Standards:
  - Perform serial dilutions of the L-Alanine stock solution with water to create a series of calibration standards (e.g., 0.1, 0.5, 1, 5, 10, 50, 100 µg/mL).
- Sample Preparation:
  - Thaw plasma samples on ice.
  - $\circ$  To 50  $\mu$ L of each plasma sample, calibration standard, and a blank (water), add 10  $\mu$ L of the **DL-Alanine-d3** internal standard working solution (e.g., 10  $\mu$ g/mL).
  - Add 200 μL of ice-cold Acetonitrile (containing 0.1% FA) to precipitate proteins.
  - Vortex vigorously for 1 minute.
  - Incubate at -20°C for 20 minutes to enhance protein precipitation.



- Centrifuge at 14,000 x g for 15 minutes at 4°C.
- Transfer 150 μL of the supernatant to a new microcentrifuge tube or HPLC vial.
- Evaporate to dryness under a stream of nitrogen.
- $\circ$  Reconstitute the dried extract in 100  $\mu$ L of the initial mobile phase (e.g., 95% Water with 0.1% FA, 5% ACN with 0.1% FA).
- LC-MS/MS Analysis:
  - LC Column: Use a column suitable for polar analytes, such as a HILIC column.
  - Mobile Phase A: Water + 0.1% Formic Acid
  - Mobile Phase B: Acetonitrile + 0.1% Formic Acid
  - Gradient: A typical gradient would start at high organic content (e.g., 95% B) and ramp down to elute polar compounds.
  - Injection Volume: 5-10 μL.
  - MS Detection: Operate in positive ion mode using Multiple Reaction Monitoring (MRM).
    - L-Alanine transition: Q1: m/z 90.1 -> Q3: m/z 44.2
    - **DL-Alanine-d3** transition: Q1: m/z 93.1 -> Q3: m/z 47.2
  - Optimize collision energies and other source parameters for maximum signal intensity.
- Data Analysis:
  - Integrate the peak areas for both the analyte (L-Alanine) and the internal standard (DL-Alanine-d3).
  - Calculate the peak area ratio (L-Alanine / DL-Alanine-d3).
  - Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.



 Determine the concentration of L-Alanine in the plasma samples by interpolating their peak area ratios from the calibration curve.

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